

AMBERLITE™ MB-150 Mixed Bed Resin: A Technical Guide

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Compound of Interest

Compound Name: AMBERLITE MB-150

Cat. No.: B1166884

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AMBERLITE™ MB-150 is a ready-to-use, ionically equilibrated mixed bed ion exchange resin. It is composed of a strong acid cation (SAC) resin in the hydrogen (H⁺) form and a strong base anion (SBA) type 1 resin in the hydroxide (OH⁻) form. This resin mixture is specifically designed for the production of high-purity, demineralized water, making it a critical component in various research, pharmaceutical, and industrial applications where trace ionic impurities can significantly impact experimental outcomes and product quality.^{[1][2]} The resin's ability to produce water with a resistivity greater than 10 megaohm-cm underscores its high performance in demanding applications.^{[1][2]}

This technical guide provides an in-depth overview of AMBERLITE™ MB-150, including its core properties, detailed experimental protocols for its use and regeneration, and a fundamental understanding of its ion exchange mechanism.

Core Properties and Technical Specifications

The physical and chemical properties of AMBERLITE™ MB-150 are summarized in the tables below. These parameters are crucial for designing and optimizing water purification systems.

Physical Characteristics

Property	Value
Physical Form	Moist spherical beads
Ionic Form (as shipped)	Hydrogen (H+) / Hydroxide (OH-)
Cation to Anion Equivalent Ratio	1:1
Volumetric Composition	40% Cation / 60% Anion
Moisture Content (maximum)	60%
Shipping Weight	43 lb/cu ft
Particle Size (Effective Size)	~0.55 mm
Uniformity Coefficient	≤ 1.7
Fines Content (< 50 mesh)	~0.4%
Screen Grading (wet, US Standard Screen)	16-50 mesh

Source: Sigma-Aldrich Product Information Sheet.[\[1\]](#)

Suggested Operating Conditions

Parameter	Value
pH Range	0 - 14
Maximum Operating Temperature	140°F (60°C)
Minimum Bed Depth	24 inches
Service Flow Rate	2 - 5 gallons/min/cu ft

Source: Sigma-Aldrich Product Information Sheet.[\[1\]](#)

Performance Characteristics

Parameter	Value
Volumetric Capacity	12 kg/cu ft
Operating Capacity	Nominal 12 kg/cu ft, with 80% of capacity producing >10 MΩ·cm water

Source: Sigma-Aldrich Product Information Sheet.[1]

Ion Exchange Mechanism

The demineralization of water by AMBERLITE™ MB-150 is a two-step process that occurs simultaneously within the mixed bed. Cations and anions present in the feed water are exchanged for hydrogen (H⁺) and hydroxide (OH⁻) ions, respectively. These exchanged H⁺ and OH⁻ ions then combine to form pure water (H₂O).[3]

Cation Exchange

The strong acid cation resin component of AMBERLITE™ MB-150 consists of a sulfonated polystyrene backbone. The sulfonic acid functional groups (-SO₃H) readily release H⁺ ions in exchange for cationic impurities (e.g., Ca²⁺, Mg²⁺, Na⁺) in the water.[4][5]

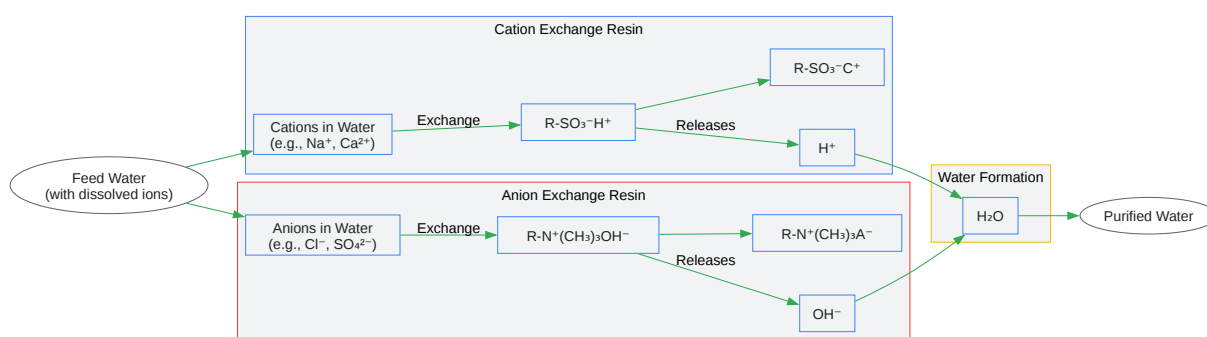
The general reaction can be represented as: $R-SO_3^-H^+ + C^+ \rightarrow R-SO_3^-C^+ + H^+$ (where R is the polystyrene matrix and C⁺ represents a cation)

Anion Exchange

The strong base anion resin component is a polystyrene matrix functionalized with quaternary ammonium groups (e.g., -N⁺(CH₃)₃). These groups carry a positive charge and are associated with mobile hydroxide (OH⁻) ions. Anionic impurities (e.g., Cl⁻, SO₄²⁻, HCO₃⁻) are exchanged for these OH⁻ ions.[6][7][8]

The general reaction can be represented as: $R-N^+(CH_3)_3OH^- + A^- \rightarrow R-N^+(CH_3)_3A^- + OH^-$ (where R is the polystyrene matrix and A⁻ represents an anion)

The overall process results in the removal of dissolved salts and the formation of water: $H^+ + OH^- \rightarrow H_2O$



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Figure 1: Ion exchange mechanism of AMBERLITE™ MB-150.

Experimental Protocols

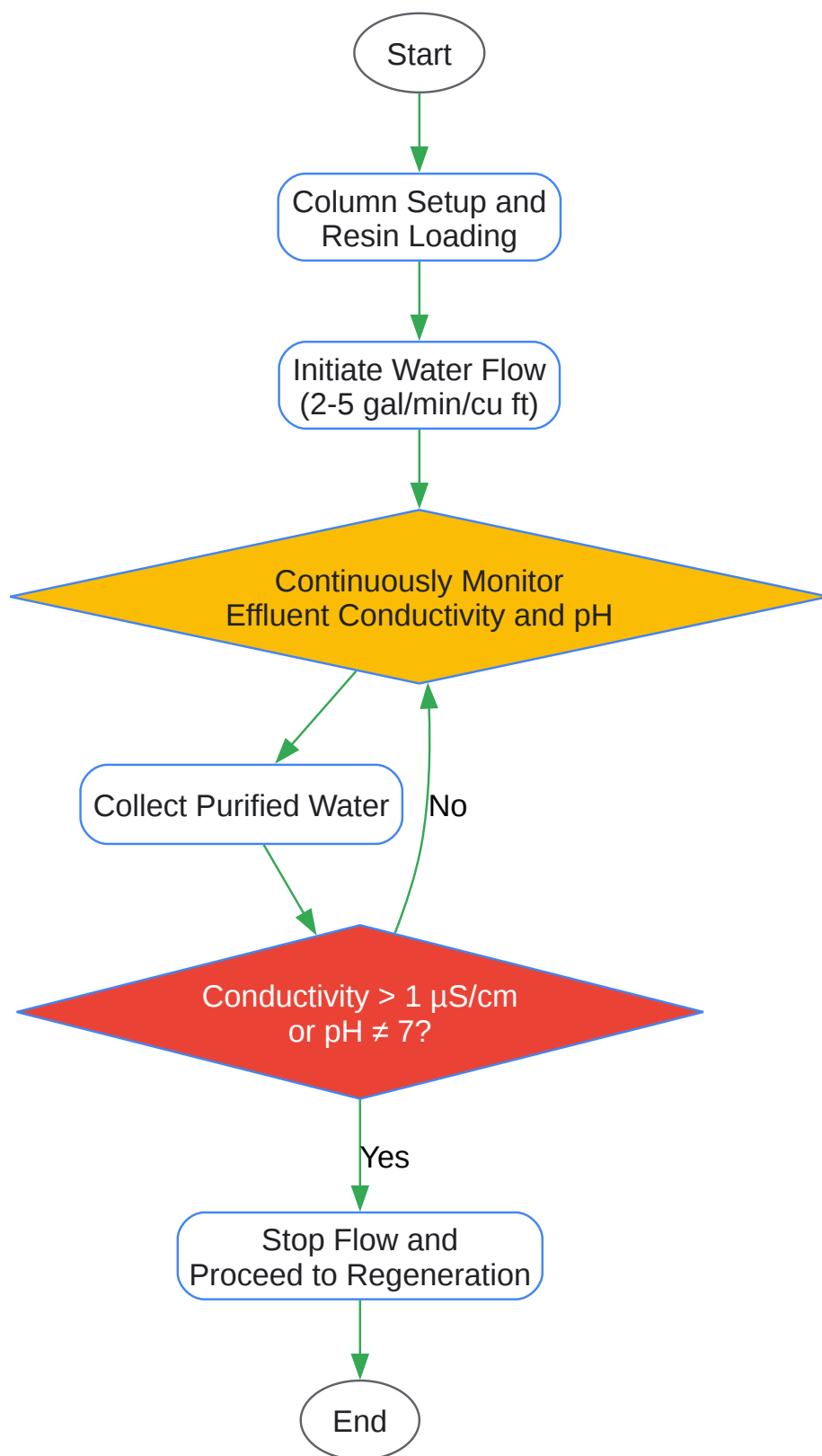
Performance Evaluation: Determining Resin Exhaustion

The performance of AMBERLITE™ MB-150 can be monitored by measuring the electrical conductivity (or resistivity) and pH of the treated water. Resin exhaustion is indicated by a significant increase in conductivity and a deviation in pH from neutral.[9]

Methodology:

- Equipment Setup:
 - A laboratory-scale glass column (e.g., 20 mm diameter) with a support for the resin bed.
- [10]

- A peristaltic pump or gravity feed system to control the flow rate.
- An in-line conductivity/resistivity meter and a pH meter at the column outlet.
- Ensure the resin bed depth is at least 24 inches for optimal performance.[\[1\]](#)
- Procedure:
 1. Prepare the column by adding a small amount of purified water.
 2. Create a slurry of AMBERLITE™ MB-150 with purified water and pour it into the column, avoiding air bubble entrapment.
 3. Allow the resin to settle, ensuring the water level remains above the resin bed.
 4. Begin passing the feed water through the column at the desired service flow rate (2-5 gallons/min/cu ft).
 5. Continuously monitor the conductivity/resistivity and pH of the effluent.
 6. The exhaustion point is reached when the conductivity rises above a predetermined threshold (e.g., $>1 \mu\text{S/cm}$) or the resistivity drops below the required level (e.g., $<1 \text{ M}\Omega\cdot\text{cm}$), and the pH deviates from neutral.[\[11\]](#)
 7. The total volume of water treated until the exhaustion point can be used to calculate the operating capacity of the resin for the specific feed water.



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Figure 2: Workflow for performance evaluation.

Regeneration of Exhausted Resin

AMBERLITE™ MB-150 can be regenerated after exhaustion to restore its ion exchange capacity. This process involves separating the mixed resin into its cation and anion components, regenerating each with a strong acid and a strong base respectively, and then remixing them.^[1]

Materials:

- Hydrochloric acid (HCl) or Sulfuric acid (H₂SO₄) for cation resin regeneration.
- Sodium hydroxide (NaOH) for anion resin regeneration.
- Demineralized water for dilution and rinsing.

Methodology:

- Backwashing and Separation:
 - Transfer the exhausted resin to a separation/regeneration column.
 - Initiate an upflow of water (backwash) at a rate sufficient to expand the resin bed by 50-75%. This will cause the less dense anion resin to rise to the top, while the denser cation resin settles at the bottom.
 - Continue backwashing for 15-20 minutes to ensure complete separation.
 - Allow the resins to settle.
- Caustic Regeneration (Anion Resin):
 - Drain the water down to the level of the anion resin bed.
 - Introduce a 4% NaOH solution into the top of the column, allowing it to flow down through the anion resin layer.
 - The contact time should be approximately 30-60 minutes.

- Displace the caustic solution with a slow rinse of demineralized water (approximately 2 bed volumes).
- Acid Regeneration (Cation Resin):
 - Introduce a 4-6% HCl or 2-4% H₂SO₄ solution, allowing it to pass through the cation resin layer.
 - The contact time should be approximately 30-60 minutes.
 - Displace the acid solution with a slow rinse of demineralized water (approximately 2 bed volumes).
- Final Rinse and Mixing:
 - After individual regeneration and slow rinses, drain the water to just above the resin bed.
 - Mix the cation and anion resins by introducing clean, oil-free compressed air or nitrogen from the bottom of the column for 5-15 minutes.
 - Refill the column with demineralized water.
 - Perform a final fast rinse with demineralized water at the service flow rate until the effluent conductivity and pH reach the desired purity levels. This may require 5-10 bed volumes of rinse water.

Quantitative Regeneration Parameters

Parameter	Cation Resin	Anion Resin
Regenerant	HCl or H ₂ SO ₄	NaOH
Concentration	4-6% HCl or 2-4% H ₂ SO ₄	4%
Regenerant Dosage	80-120 g/L of resin (HCl) or 100-160 g/L of resin (H ₂ SO ₄)	80-140 g/L of resin
Contact Time	30-60 minutes	30-60 minutes
Slow Rinse Volume	~2 Bed Volumes	~2 Bed Volumes
Fast Rinse Volume	5-10 Bed Volumes (post- mixing)	5-10 Bed Volumes (post- mixing)

Source: Compiled from various sources.[\[12\]](#)[\[13\]](#)

Applications in Research and Drug Development

The high-purity water produced by AMBERLITE™ MB-150 is essential for a wide range of applications in research and pharmaceutical settings, including:

- Preparation of buffers and media: Ensuring the absence of interfering ions is critical for the accuracy and reproducibility of biological assays and cell culture.
- Analytical techniques: High-performance liquid chromatography (HPLC), mass spectrometry (MS), and other sensitive analytical methods require ultrapure water to minimize background noise and ensure accurate quantification.
- Glassware rinsing: Final rinsing of laboratory glassware with deionized water prevents the deposition of mineral residues.
- Reagent preparation: The purity of reagents is paramount in drug discovery and development, and the use of high-quality water is a fundamental requirement.
- Enzyme immobilization: AMBERLITE™ MB-150 can serve as a support matrix for enzyme immobilization in biocatalysis research.[\[2\]](#)

Safety and Handling

- AMBERLITE™ MB-150 is classified as causing serious eye irritation.[4]
- Always wear appropriate personal protective equipment (PPE), including safety goggles and gloves, when handling the resin and regeneration chemicals.
- Regeneration involves the use of strong acids and bases, which are corrosive. Handle these chemicals in a well-ventilated area and follow all safety precautions.
- Consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.[4]

Conclusion

AMBERLITE™ MB-150 is a high-performance mixed bed ion exchange resin that plays a vital role in the production of ultrapure water for critical scientific and pharmaceutical applications. A thorough understanding of its properties, operating principles, and regeneration procedures is essential for maximizing its performance and lifespan. By following the detailed protocols outlined in this guide, researchers and professionals can ensure a consistent and reliable supply of high-purity water, thereby enhancing the accuracy and reproducibility of their work.

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